

Physicochemical properties of Terbumeton herbicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Terbumeton

Cat. No.: B1683086

[Get Quote](#)

Terbumeton Herbicide: A Physicochemical Profile

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the herbicide **Terbumeton**. The information is tailored for researchers, scientists, and professionals involved in drug development and environmental science, offering detailed data, experimental methodologies, and visual representations of its chemical nature and mode of action.

Chemical Identity and Structure

Terbumeton is a triazine herbicide used to control a broad spectrum of weeds. Its chemical formula is C₁₀H₁₉N₅O.^{[1][2][3]} The structural formula and key identifiers are presented below.

DOT Script of **Terbumeton**'s Chemical Structure:

Caption: Chemical structure of **Terbumeton**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Terbumeton**. These parameters are crucial for understanding its environmental fate, bioavailability, and potential for

toxicological effects.

Property	Value	Reference(s)
Molecular Formula	C10H19N5O	[1][2][3]
Molecular Weight	225.29 g/mol	[1][2][3]
Physical State	Colorless crystals	[4]
Melting Point	123-124 °C	[1][4][5]
Boiling Point	Decomposes before boiling	[6]
Water Solubility	130 mg/L at 20 °C	[4]
Vapor Pressure	0.27 mPa at 20 °C	[4]
Octanol-Water Partition Coefficient (log P)	3.04 - 3.1	[4][5][7]
pKa	4.3 at 21°C (for the related compound Prometon)	[8]

Experimental Protocols

The determination of the physicochemical properties listed above follows standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data reliability and comparability across different laboratories.

Melting Point/Melting Range (OECD 102)

The melting point is determined by heating a small, powdered sample of the substance and observing the temperature at which the phase transition from solid to liquid occurs.[5][9]

- Apparatus: A capillary tube apparatus with a heated block or bath and a calibrated thermometer or an automated instrument.
- Methodology:

- A small amount of the finely powdered dry substance is packed into a capillary tube.
- The tube is placed in the heating block/bath.
- The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the beginning of melting (first appearance of liquid) to the complete liquefaction of the sample is recorded.

Water Solubility (OECD 105)

Water solubility is determined by establishing a saturated solution of the substance in water at a constant temperature and then measuring the concentration of the substance in the aqueous phase.^{[3][4][10]}

- Apparatus: A constant temperature bath, flasks with stoppers, and an analytical instrument for concentration measurement (e.g., HPLC, GC).
- Methodology (Flask Method):
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated in a constant temperature bath (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
 - The solution is then centrifuged or filtered to remove undissolved particles.
 - The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method.

Vapor Pressure (OECD 104)

Vapor pressure is measured as the pressure exerted by the vapor of the substance in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.^{[8][11][12]}

- Apparatus: Various methods can be used, including the gas saturation method, static method, or effusion method, each with specific equipment.
- Methodology (Gas Saturation Method):
 - A stream of inert gas (e.g., nitrogen) is passed through or over the substance at a known, slow flow rate to become saturated with its vapor.
 - The vapor is then trapped from the gas stream (e.g., using a sorbent tube).
 - The amount of trapped substance is quantified analytically.
 - The vapor pressure is calculated from the amount of substance transported and the volume of gas passed through.

Octanol-Water Partition Coefficient (log P) (OECD 107)

The n-octanol/water partition coefficient (P) is a measure of a chemical's lipophilicity. It is determined by measuring the equilibrium concentration of the substance in n-octanol and water.^{[2][7][13]}

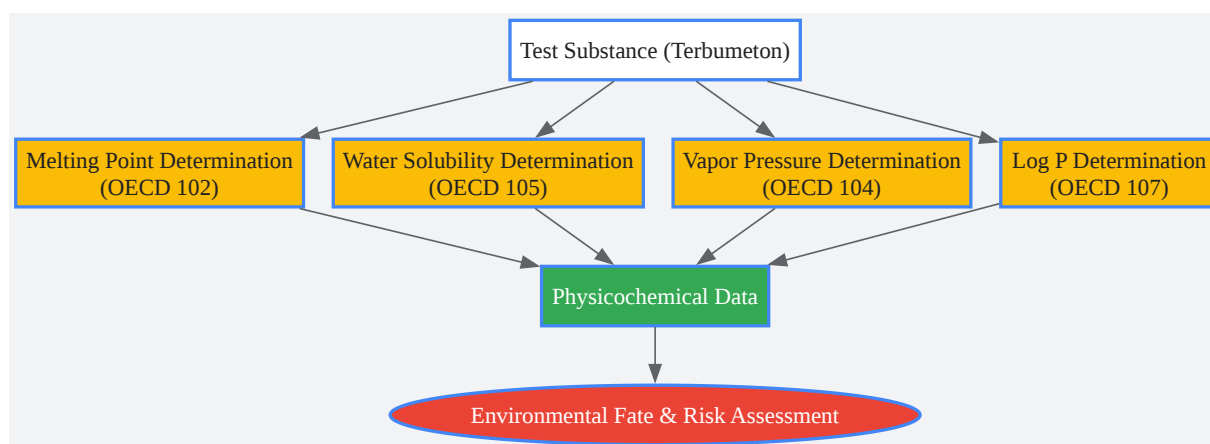
- Apparatus: Separatory funnels or centrifuge tubes, a mechanical shaker, and an analytical instrument for concentration measurement.
- Methodology (Shake Flask Method):
 - A small amount of the test substance is dissolved in either n-octanol or water.
 - The solution is added to a separatory funnel containing the other, immiscible solvent. Both solvents are pre-saturated with each other.
 - The funnel is shaken vigorously for a set period to allow for partitioning and then left for the phases to separate.
 - The concentration of the substance in both the n-octanol and water phases is determined.
 - The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. The logarithm of P (log P) is then reported.

Visualization of Experimental Workflow and Mechanism of Action

General Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the key physicochemical properties of a chemical substance like **Terbumeton**.

DOT Script of the Experimental Workflow:



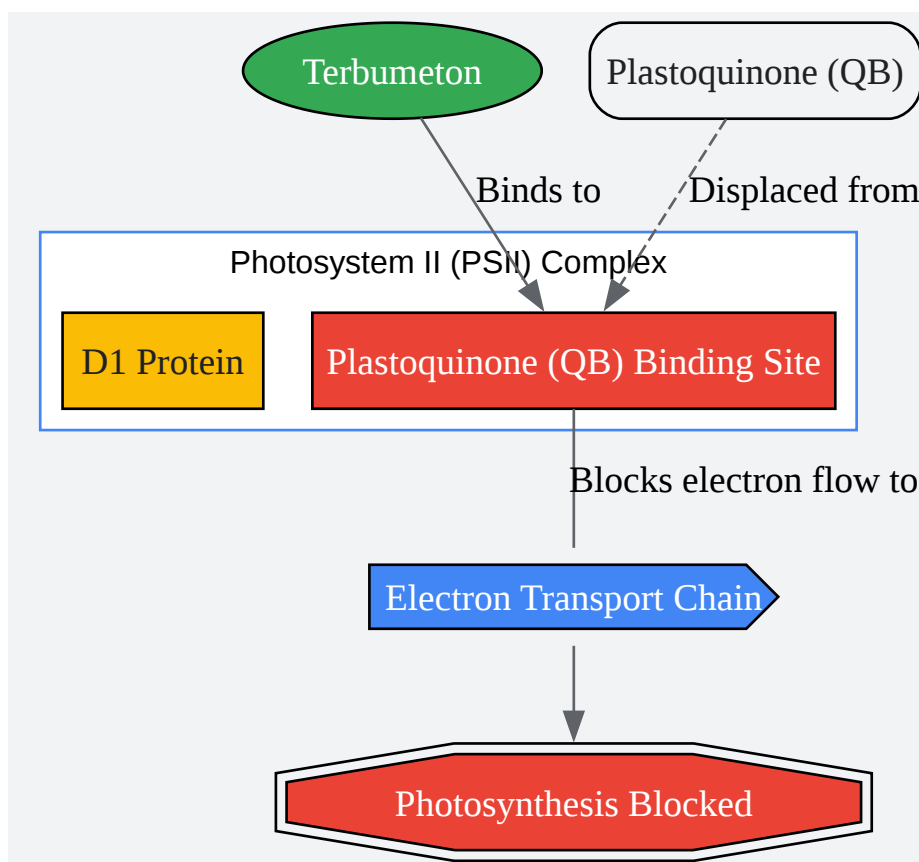
[Click to download full resolution via product page](#)

Caption: Workflow for physicochemical property determination.

Mechanism of Action: Inhibition of Photosystem II

Terbumeton, like other triazine herbicides, acts by inhibiting photosynthesis in susceptible plants. It specifically targets Photosystem II (PSII) in the chloroplasts, blocking the electron transport chain.^{[14][15]}

DOT Script of the Signaling Pathway:



[Click to download full resolution via product page](#)

Caption: **Terbumeton**'s inhibition of Photosystem II.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. oecd.org [oecd.org]
- 5. oecd.org [oecd.org]

- 6. filab.fr [filab.fr]
- 7. oecd.org [oecd.org]
- 8. books.google.cn [books.google.cn]
- 9. oecd.org [oecd.org]
- 10. laboratuar.com [laboratuar.com]
- 11. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 12. oecd.org [oecd.org]
- 13. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 14. www2.lsuagcenter.com [www2.lsuagcenter.com]
- 15. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- To cite this document: BenchChem. [Physicochemical properties of Terbumeton herbicide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683086#physicochemical-properties-of-terbumeton-herbicide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com